

Pyrazosulfuron's herbicidal activity spectrum on broadleaf weeds and sedges

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pyrazosulfuron*

Cat. No.: *B1209395*

[Get Quote](#)

An In-depth Technical Guide to **Pyrazosulfuron's** Herbicidal Activity Spectrum on Broadleaf Weeds and Sedges

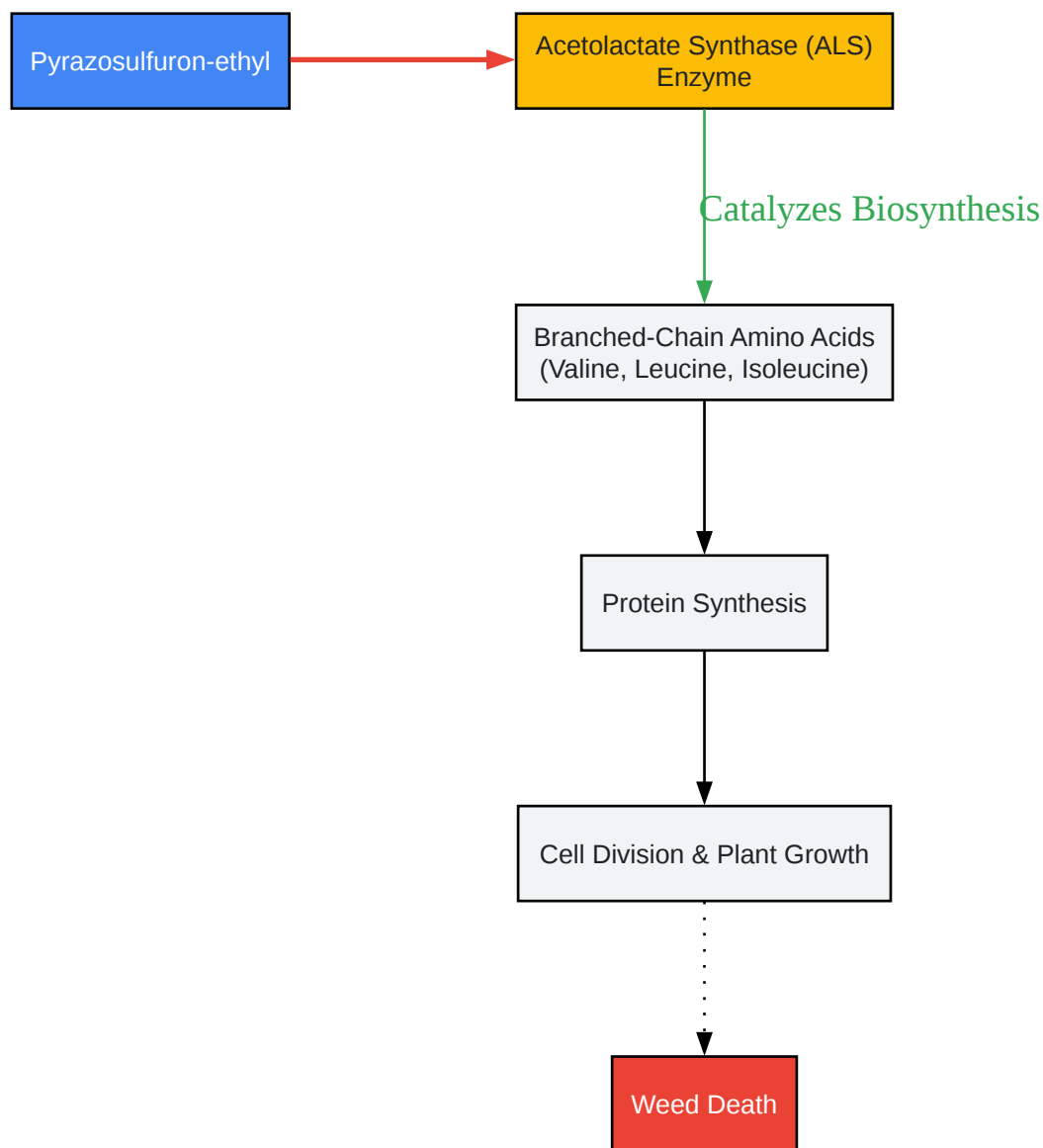
Introduction

Pyrazosulfuron-ethyl is a systemic sulfonylurea herbicide widely utilized for the management of broadleaf weeds and sedges, particularly in rice cultivation.[1][2][3] It functions as a selective, pre- and early post-emergence herbicide, absorbed by the roots and/or leaves of weeds and translocated to the meristematic tissues.[4][5] Its efficacy is attributed to the inhibition of a key enzyme in the biosynthesis of essential amino acids, leading to the cessation of cell division and plant growth.[4][6] This technical guide provides a comprehensive overview of **Pyrazosulfuron's** herbicidal activity, mechanism of action, and the experimental protocols used for its evaluation.

Mechanism of Action: Inhibition of Acetolactate Synthase (ALS)

Pyrazosulfuron-ethyl's primary mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).[3][4][7] This enzyme is crucial for the biosynthesis of branched-chain amino acids: valine, leucine, and isoleucine.[4][6][8] These amino acids are fundamental building blocks for protein synthesis and are essential for cell division and plant growth.[8] By blocking the ALS enzyme, **Pyrazosulfuron**-ethyl halts the production of these amino acids, which in turn stops cell division and ultimately leads to the

death of susceptible weeds.[4][8] The selectivity of **Pyrazosulfuron-ethyl** in crops like rice is due to the rapid metabolism of the herbicide within the crop plant.[4][7]



[Click to download full resolution via product page](#)

Figure 1. Mechanism of action of **Pyrazosulfuron-ethyl**. Max Width: 760px.

Herbicidal Activity Spectrum and Efficacy

Pyrazosulfuron-ethyl demonstrates a broad spectrum of activity against numerous annual and perennial broadleaf weeds and sedges that infest rice fields.[6][9][10] Its effectiveness is dose-dependent, with higher application rates generally resulting in greater weed control.[2]

Table 1: Efficacy of **Pyrazosulfuron**-ethyl on Common Broadleaf Weeds and Sedges

Weed Species	Common Name	Type	Application Rate (g a.i./ha)	Efficacy/Observations	Citations
Cyperus difformis	Smallflower Umbrella Sedge	Sedge	10 - 30	Effective control; biomass significantly reduced.	[2] [11]
Cyperus iria	Rice Flatsedge	Sedge	20 - 30	Significant reduction in weed density and biomass.	[11] [12]
Cyperus esculentus	Yellow Nutsedge	Sedge	10 - 30	Growth suppression observed.	[2]
Cyperus rotundus	Purple Nutsedge	Sedge	21 - 30	Weed density reduced with post-emergence application.	[12]
Cyperus serotinus	Tidalmarsh Flatsedge	Sedge	N/A	Listed as a controlled pest.	[3] [9]
Fimbristylis miliacea	Globe Fringerush	Sedge	30	Effective control reported.	[12]
Monochoria vaginalis	Pickereel Weed	Broadleaf	0.75 - 2.00 (kg/ha of 10% WP)	Effective control up to 12 weeks after application.	[5] [11]
Ludwigia octovalvis	Long-fruited Primrose-	Broadleaf	150 - 300	Effective suppression	[11]

willow				up to 6 weeks.
Ludwigia parviflora	Small-flowered Primrose-willow	Broadleaf	30	Weed density effectively reduced. [12]
Ammannia baccifera	Redstem	Broadleaf	10 - 30	Growth suppressed, but less effective than manual weeding. [2]
Eclipta alba	False Daisy	Broadleaf	10 - 30	Effectively curtailed. [2]
Sphenoclea zeylanica	Gooseweed	Broadleaf	150 - 300	Effective control up to 6 weeks. [11]

Note: Application rates and efficacy can vary based on environmental conditions, soil type, and timing of application.

Experimental Protocols for Efficacy Evaluation

The evaluation of **Pyrazosulfuron**-ethyl's herbicidal efficacy typically involves structured field experiments designed to assess its impact on weed populations and any potential phytotoxicity to the crop.

Experimental Design and Setup

- Design: Field experiments are commonly laid out in a Randomized Block Design (RBD) with multiple replications (typically three or four) to ensure statistical validity.[\[5\]](#)[\[11\]](#)[\[13\]](#)
- Plot Size: Experimental plots are of a defined size (e.g., 3x4m) with buffer zones between plots to prevent spray drift.[\[13\]](#)

- Treatments: A range of treatments are included for comparison:
 - Several doses of **Pyrazosulfuron**-ethyl (e.g., 15, 25, 35 g a.i./ha or 1.5, 2.0, 2.5 kg/ha of a 10% WP formulation).[\[13\]](#)[\[14\]](#)
 - A manual weeding treatment (e.g., hand weeding twice at specific intervals) as a standard for comparison.[\[2\]](#)[\[5\]](#)[\[12\]](#)
 - An untreated/weedy check plot to serve as a baseline for weed infestation.[\[2\]](#)[\[5\]](#)[\[12\]](#)

Herbicide Application

- Timing: **Pyrazosulfuron**-ethyl can be applied as a pre-emergence or early post-emergence treatment.[\[5\]](#)[\[12\]](#) In transplanted rice, it is often applied a few days after transplanting (DAT).[\[2\]](#)
- Method: The herbicide is typically applied using a calibrated sprayer (e.g., power sprayer) with a specified volume of water per hectare (e.g., 600 liters/ha) to ensure uniform coverage.[\[2\]](#)

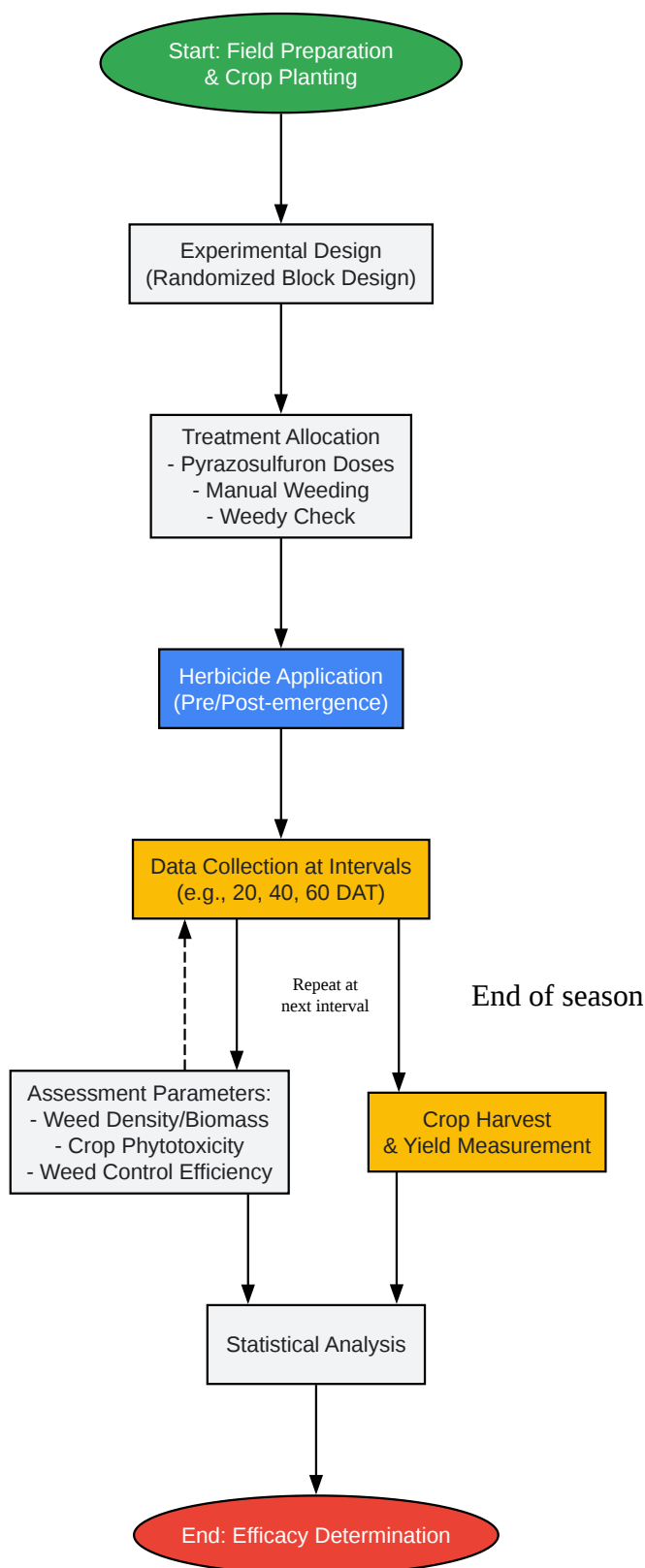
Data Collection and Assessment

- Weed Assessment:
 - Weed Density and Biomass: Weed populations are assessed at set intervals (e.g., 20, 40, 60 DAT or 4, 8, 12 Weeks After Application - WAA).[\[5\]](#)[\[12\]](#) This is done by placing quadrats (e.g., 0.25m x 0.25m) at random locations within each plot.[\[2\]](#)
 - Weeds within the quadrat are counted (density) and then harvested, dried in an oven to a constant weight, and weighed (dry biomass).[\[2\]](#)
- Crop Phytotoxicity: The treated crop is visually assessed for any signs of injury, such as stunting, chlorosis, or necrosis, at regular intervals after application.[\[11\]](#)[\[13\]](#)
- Weed Control Efficiency (WCE): This is often calculated to quantify the effectiveness of the herbicide treatments relative to the untreated control.

- Yield Data: At the end of the growing season, crop yield attributes (e.g., number of panicles, grains per panicle) and the final grain yield are measured from a designated net plot area.[\[2\]](#)
[\[15\]](#)

Statistical Analysis

The collected data on weed density, biomass, and crop yield are subjected to statistical analysis (e.g., Analysis of Variance - ANOVA) to determine the significance of differences between the treatments.[\[5\]](#)



[Click to download full resolution via product page](#)

Figure 2. Standard experimental workflow for herbicide efficacy evaluation. Max Width: 760px.

Conclusion

Pyrazosulfuron-ethyl is a highly effective herbicide for the selective control of a wide range of broadleaf weeds and sedges in rice cultivation. Its mode of action, through the inhibition of the ALS enzyme, provides a reliable mechanism for weed management. As demonstrated through numerous field studies, its application at appropriate rates leads to significant reductions in weed competition, thereby protecting crop yields. The standardized experimental protocols outlined are essential for the continued evaluation of its efficacy and for the development of sustainable weed management strategies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pyrazosulfuron-ethyl | ALS Inhibitor | Herbicide | TargetMol [targetmol.com]
- 2. isws.org.in [isws.org.in]
- 3. Pyrazosulfuron-ethyl (Ref: NC 311) [sitem.herts.ac.uk]
- 4. coromandel.biz [coromandel.biz]
- 5. botanyjournals.com [botanyjournals.com]
- 6. isws.org.in [isws.org.in]
- 7. caws.org.nz [caws.org.nz]
- 8. Amino acid synthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
- 9. Pyrazosulfuron [sitem.herts.ac.uk]
- 10. CN103271070A - Pyrazosulfuron ethyl-fentrazamide herbicide composition - Google Patents [patents.google.com]
- 11. botanyjournals.com [botanyjournals.com]
- 12. chemijournal.com [chemijournal.com]
- 13. agriculturejournal.in [agriculturejournal.in]
- 14. cabidigitallibrary.org [cabidigitallibrary.org]

- 15. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Pyrazosulfuron's herbicidal activity spectrum on broadleaf weeds and sedges]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209395#pyrazosulfuron-s-herbicidal-activity-spectrum-on-broadleaf-weeds-and-sedges]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com